

An In-depth Technical Guide to the Safe Handling of Solid Bromanil

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Compound of Interest

Compound Name: *Bromanil*

Cat. No.: *B121756*

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This guide provides comprehensive safety precautions and handling guidelines for solid **Bromanil** (CAS 488-48-2), intended for researchers, scientists, and drug development professionals. Adherence to these protocols is critical for mitigating risks and ensuring a safe laboratory environment.

Chemical and Physical Properties

Bromanil, also known as tetrabromo-p-benzoquinone, is a yellow crystalline solid.^{[1][2]} It is sensitive to light and air and should be stored accordingly.^[3] Its key physical and chemical properties are summarized below.

Property	Value	Source
Molecular Formula	C ₆ Br ₄ O ₂	[1][2][4]
Molecular Weight	423.68 g/mol	[1][2]
Appearance	Yellow crystalline powder	[1][2]
Melting Point	292-294 °C (lit.)	[2][3]
Boiling Point	340.5 ± 42.0 °C (Predicted)	[2][3]
Density	3.127 ± 0.06 g/cm ³ (Predicted)	[2][3]
Solubility	Insoluble in water. Slightly soluble in Acetone and DMSO.	[2][3][4]
Stability	Stable under proper conditions, but light sensitive.	[2][5]

Toxicological Information and Hazard Identification

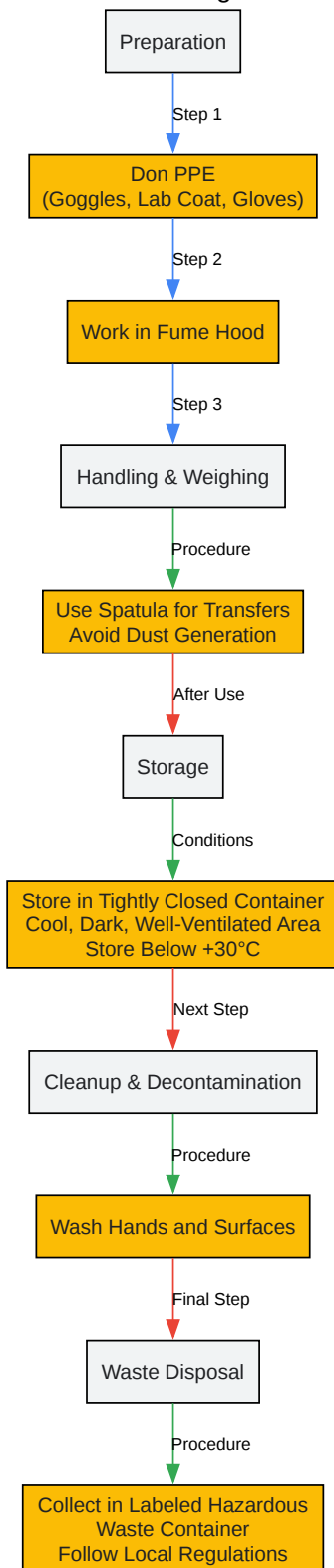
Bromanil is classified as an irritant and requires careful handling to avoid exposure.[1][2] The primary hazards are associated with skin, eye, and respiratory contact.

Hazard Type	Data	Source
Acute Toxicity	Intraperitoneal LD ₅₀ (mouse): >500 mg/kg	[1][5][6]
GHS Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[1][2][7]
GHS Pictogram	GHS07 (Exclamation Mark)	[2]
Signal Word	Warning	[2][5][7]
Hazard Codes	Xi (Irritant)	[2][8]
Risk Statements	R36/37/38: Irritating to eyes, respiratory system and skin.	[2][3]

Safe Handling and Engineering Controls

A systematic approach to handling **Bromanil** is essential to ensure laboratory safety. The following workflow outlines the key steps from preparation to disposal.

Workflow for Safe Handling of Solid Bromanil



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A workflow for the safe handling of solid **Bromanil**.

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust.[\[5\]](#)[\[7\]](#)[\[9\]](#)
- Install a closed system or local exhaust if possible to prevent direct exposure.[\[5\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and close to the workstation.[\[9\]](#)[\[10\]](#)

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles or safety glasses with side-shields. A face shield may be necessary for splash protection.[\[5\]](#)[\[10\]](#)[\[11\]](#)
- Skin and Body Protection: A chemical-resistant lab coat or coveralls should be worn at all times.[\[3\]](#)[\[5\]](#)[\[11\]](#)
- Hand Protection: Chemical-resistant gloves (e.g., nitrile, butyl rubber, or neoprene) are required. Inspect gloves for degradation before use and use proper glove removal technique.[\[5\]](#)[\[11\]](#)[\[12\]](#)
- Respiratory Protection: If dust generation is unavoidable, use a NIOSH-approved respirator with a particulate filter.[\[5\]](#)[\[11\]](#)

Storage and Disposal

Storage:

- Store in a tightly closed container in a cool, dry, dark, and well-ventilated place.[\[5\]](#)[\[7\]](#) The recommended storage temperature is below +30°C.[\[2\]](#)[\[3\]](#)
- Store away from incompatible materials such as oxidizing agents.[\[5\]](#)

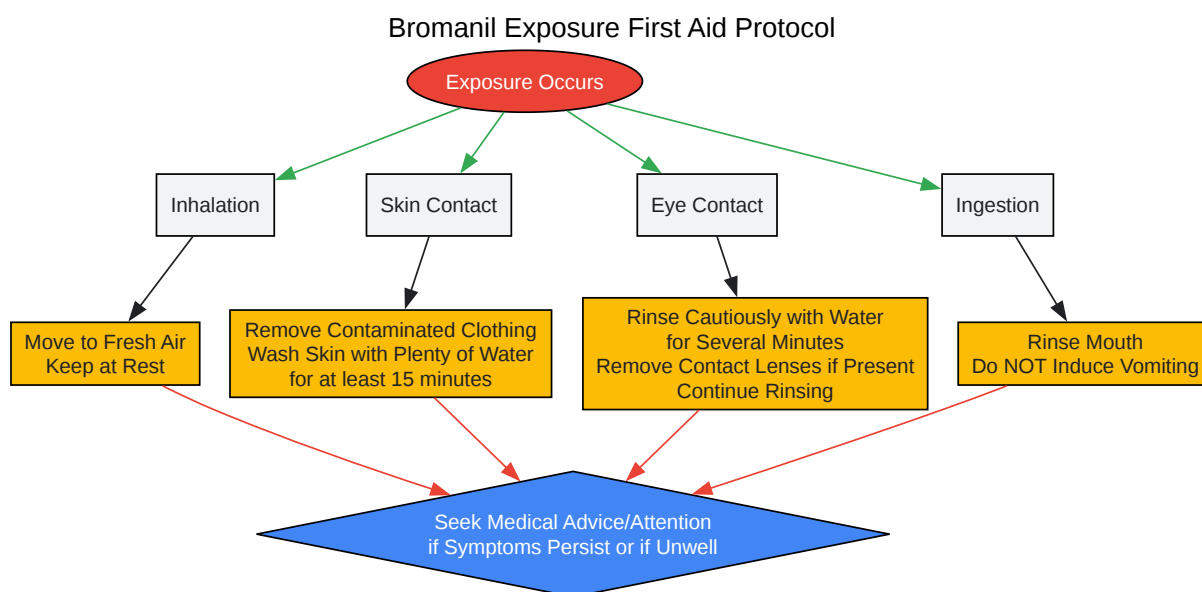
Disposal:

- Dispose of contents and containers in accordance with local, state, and federal regulations.[\[5\]](#)[\[7\]](#)

- Contaminated materials should be collected in a designated, sealed, and clearly labeled hazardous waste container.[5][13]
- It may be possible to dissolve the material in a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[5]

First Aid and Emergency Procedures

In case of exposure, immediate action is critical. The following flowchart outlines the necessary first aid steps.



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First aid decision-making for **Bromanil** exposure.

Detailed First Aid Measures:

- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[5][7] If the person feels unwell, get medical advice.[5]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin with plenty of water.[5] If skin irritation occurs, seek medical advice.[5][7]
- Eye Contact: Rinse cautiously with water for several minutes.[5][7] If contact lenses are present and easy to remove, do so and continue rinsing.[5][7] If eye irritation persists, get medical attention.[5]
- Ingestion: Rinse mouth with water. Do not induce vomiting.[14] Seek medical advice if you feel unwell.[5]

Experimental Protocols and Reactivity

General Use in Research: **Bromanil** is known as an effective inhibitor of photosynthetic electron transport, specifically targeting photosystem II and the cytochrome b6/f-complex.[2][4][15] Researchers using **Bromanil** in such experimental systems should incorporate the handling and safety precautions outlined in this guide directly into their experimental protocols. All manipulations should be performed in a fume hood, with appropriate PPE, and with pre-planned waste disposal routes.

Reactivity and Stability:

- Chemical Stability: The product is stable under recommended storage conditions.[5]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[5]
- Hazardous Decomposition Products: Upon decomposition, **Bromanil** may produce carbon monoxide, carbon dioxide, and hydrogen bromide.[5]
- Hazardous Reactions: No special reactivity has been reported under normal conditions.[5]

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